

2-Chloro-5-methyl-4-(methylthio)pyridine CAS number

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Compound of Interest

Compound Name: 2-Chloro-5-methyl-4-(methylthio)pyridine

Cat. No.: B14765253

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An In-Depth Technical Guide to **2-Chloro-5-methyl-4-(methylthio)pyridine**: Synthesis, Characterization, and Applications

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-5-methyl-4-(methylthio)pyridine**, a substituted pyridine derivative with significant potential as a building block in medicinal chemistry and materials science. Due to its specific isomeric structure, a dedicated CAS number is not readily found in major chemical databases, suggesting its status as a novel or less-common research chemical. This guide, therefore, focuses on proposed synthetic routes, predicted physicochemical properties based on analogous compounds, and potential applications, particularly in drug discovery. It is designed to be a foundational resource for researchers interested in the synthesis and utilization of this and related compounds.

Introduction and Compound Identification

Substituted pyridines are a cornerstone of modern chemical synthesis, forming the core of numerous pharmaceuticals, agrochemicals, and functional materials.^[1] The specific arrangement of chloro, methyl, and methylthio groups on the pyridine ring in **2-Chloro-5-methyl-4-(methylthio)pyridine** offers a unique combination of electronic and steric properties, making it an attractive intermediate for further chemical elaboration.

A thorough search of prominent chemical databases, including PubChem and ChemicalBook, did not yield a specific CAS number for **2-Chloro-5-methyl-4-(methylthio)pyridine**.^[2] However, related compounds are well-documented:

- 2-Chloro-5-methylpyridine (CAS: 18368-64-4)^{[3][4][5]}
- 2-Chloro-5-(chloromethyl)pyridine (CAS: 70258-18-3)^[6]
- 2-chloro-5-(methylthio)pyridine is listed on PubChem, though without a specific CAS number provided in the search results.^[2]

The absence of a dedicated CAS number for the target compound underscores the importance of a reliable synthetic methodology, which will be a primary focus of this guide.

Proposed Synthetic Pathways

The synthesis of **2-Chloro-5-methyl-4-(methylthio)pyridine** can be approached through several strategic routes, primarily starting from more readily available pyridine derivatives. A plausible and efficient pathway would involve the introduction of the methylthio group onto a pre-functionalized 2-chloro-5-methylpyridine scaffold.

Synthesis from 2-Chloro-5-methylpyridine

A common method for introducing a thioether group at the 4-position of a pyridine ring is through a multi-step sequence involving nitration, reduction, diazotization, and subsequent reaction with a sulfur nucleophile.

Experimental Protocol:

- Nitration: 2-Chloro-5-methylpyridine is nitrated at the 4-position using a mixture of concentrated nitric acid and sulfuric acid.^[7] The reaction temperature must be carefully

controlled to prevent over-nitration and side product formation.

- **Reduction:** The resulting 2-chloro-5-methyl-4-nitropyridine is then reduced to the corresponding 4-amino derivative. Common reducing agents for this transformation include iron powder in acetic acid or catalytic hydrogenation.[7]
- **Diazotization and Thiolation:** The 4-amino-2-chloro-5-methylpyridine is diazotized using sodium nitrite in an acidic medium (e.g., hydrochloric or sulfuric acid) at low temperatures (0-5 °C). The resulting diazonium salt is then reacted in situ with a source of the methylthio group, such as sodium thiomethoxide or dimethyl disulfide, to yield the target compound.

Diagram of Proposed Synthesis:



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Caption: Proposed synthetic workflow for **2-Chloro-5-methyl-4-(methylthio)pyridine**.

Predicted Physicochemical Properties

The physical and chemical properties of **2-Chloro-5-methyl-4-(methylthio)pyridine** can be predicted by analyzing the properties of structurally similar compounds.

Property	2-Chloro-5-methylpyridine[3][5]	Predicted: 2-Chloro-5-methyl-4-(methylthio)pyridine
Molecular Formula	C6H6ClN	C7H8ClNS
Molecular Weight	127.57 g/mol	173.66 g/mol
Boiling Point	97 °C/30 mmHg	Expected to be higher due to increased molecular weight and polarity.
Density	1.169 g/mL at 25 °C	Expected to be slightly higher.
Solubility	Slightly soluble in water.	Expected to have low water solubility, but good solubility in organic solvents like DMSO and methanol.

Spectral Data Prediction

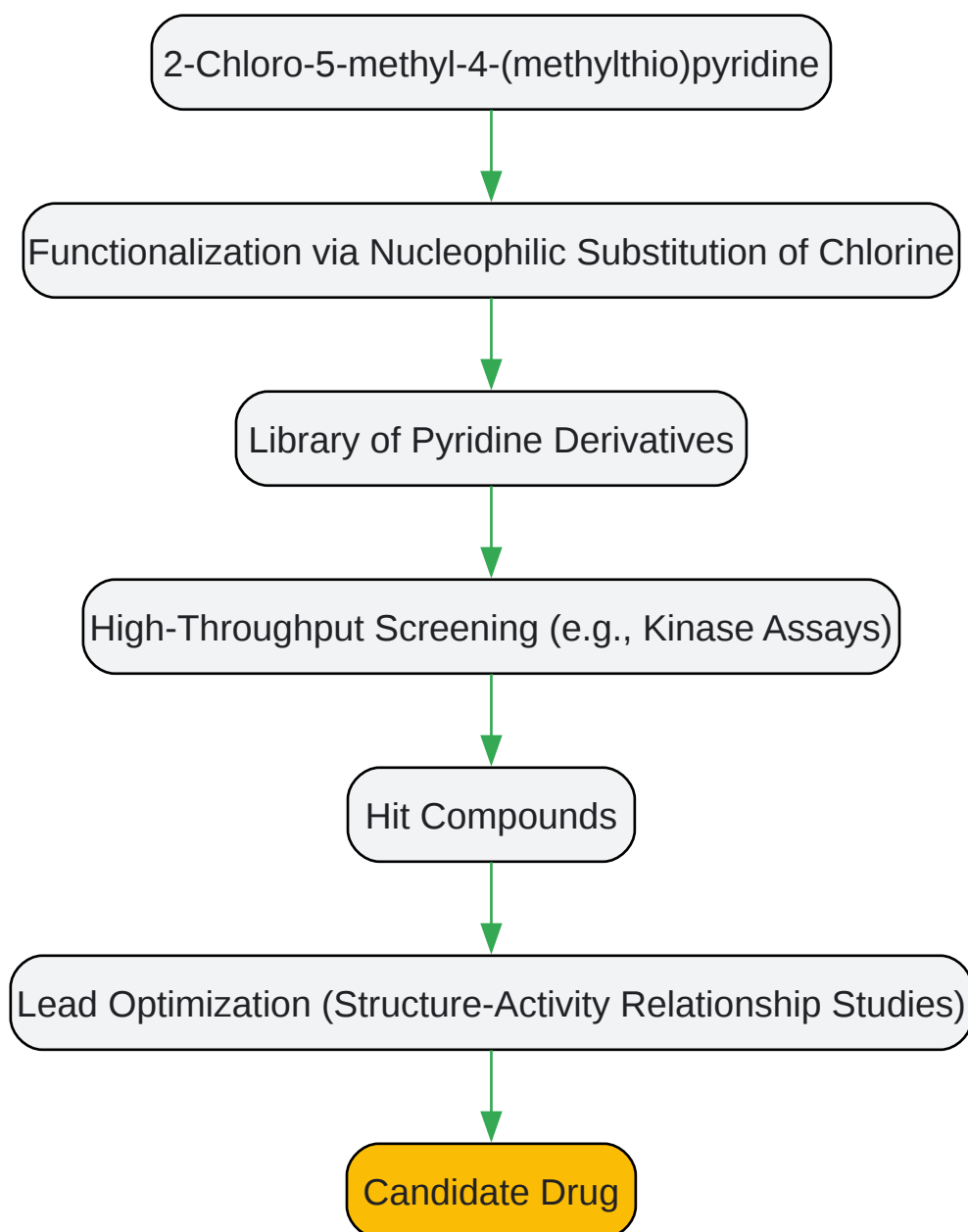
- ¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the two aromatic protons on the pyridine ring, a singlet for the methyl group, and a singlet for the methylthio group. The chemical shifts will be influenced by the electronic effects of the chloro and methylthio substituents.
- ¹³C NMR:** The carbon NMR spectrum will display seven distinct signals corresponding to the seven carbon atoms in the molecule. The chemical shifts of the pyridine ring carbons will provide valuable information about the electronic environment within the ring.
- Mass Spectrometry:** The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound, along with a characteristic isotopic pattern due to the presence of chlorine.

Applications in Drug Discovery and Chemical Synthesis

The structural motifs present in **2-Chloro-5-methyl-4-(methylthio)pyridine** suggest its utility as a versatile intermediate in the synthesis of more complex molecules with potential biological activity.

- **Scaffold for Kinase Inhibitors:** The pyridine core is a common feature in many kinase inhibitors. The chloro and methylthio groups can be further functionalized to introduce moieties that interact with the ATP-binding site of kinases.[8]
- **Intermediate for Agrochemicals:** Chloro-substituted pyridines are precursors to a wide range of insecticides and herbicides.[3] The addition of the methylthio group could lead to novel agrochemicals with improved efficacy or a different mode of action.
- **Building Block for Bioactive Molecules:** This compound can serve as a starting material for the synthesis of derivatives with potential antimicrobial and antimalarial effects.[9] The chlorine atom at the 2-position is susceptible to nucleophilic substitution, allowing for the introduction of various functional groups.

Logical Workflow for Application in Drug Discovery:



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Caption: A logical workflow for utilizing the title compound in a drug discovery program.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-Chloro-5-methyl-4-(methylthio)pyridine** is not available, the safety precautions can be inferred from the SDS of closely related compounds like 2-chloro-5-methylpyridine and other chlorinated pyridines.^{[10][11]}

General Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[6\]](#)[\[10\]](#)
- Ventilation: Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors or dust.[\[10\]](#)
- Handling: Avoid contact with skin, eyes, and clothing.[\[12\]](#) In case of contact, rinse immediately with plenty of water.[\[6\]](#)[\[11\]](#) Do not ingest. If swallowed, seek immediate medical attention.[\[11\]](#)[\[12\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and acids.[\[11\]](#)
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations.[\[11\]](#)

Hazard Classifications (Predicted):

Based on analogous compounds, it is prudent to assume that **2-Chloro-5-methyl-4-(methylthio)pyridine** may be:

- Harmful if swallowed or in contact with skin.[\[11\]](#)
- A skin and eye irritant.[\[11\]](#)
- Harmful to aquatic life with long-lasting effects.[\[11\]](#)

Conclusion

2-Chloro-5-methyl-4-(methylthio)pyridine represents a promising yet underexplored chemical entity. This guide provides a foundational framework for its synthesis, characterization, and potential applications. By leveraging established synthetic methodologies and understanding the properties of related compounds, researchers can unlock the potential of this versatile building block for the development of novel pharmaceuticals and other advanced materials. The lack of a readily available CAS number highlights an opportunity for

further research to fully characterize this compound and establish its presence in the chemical literature.

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